

# Application Notes and Protocols: SOLVENT RED 195 for Two-Photon Microscopy

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

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## Introduction

**SOLVENT RED 195** is a synthetic organic dye, characterized by its vibrant bluish-red hue and high thermal stability.[1][2] Traditionally used as a colorant in the plastics and textile industries, its potential application in biological imaging, specifically two-photon microscopy (2PM), remains largely unexplored.[3][4] Its hydrophobic nature suggests a potential affinity for lipid-rich structures within cells, such as lipid droplets and the endoplasmic reticulum. This document provides a detailed, albeit theoretical, framework for the application of **SOLVENT RED 195** as a fluorescent probe in two-photon microscopy, based on its known physical properties and established principles of 2PM.

Disclaimer: The following protocols and data are hypothetical and based on the known properties of **SOLVENT RED 195** and general principles of two-photon microscopy. Experimental validation is required to confirm its suitability and optimize its use for biological imaging.

## Quantitative Data Summary

Due to the limited availability of specific photophysical data for **SOLVENT RED 195** in a biological context, the following table presents a combination of known physical properties and estimated spectral characteristics. The spectral estimations are derived from its observed color and are intended as a starting point for experimental investigation.

| Property                                                               | Value                                                                                                                        | Reference / Note                                  |
|------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------|
| Chemical Name                                                          | 4-cyano-5-[[5-cyano-2,6-bis[(3-methoxypropyl)amino]-4-methyl-3-pyridyl]azo]-3-methyl-2-thiophenecarboxylic acid methyl ester | [5]                                               |
| CAS Number                                                             | 164251-88-1                                                                                                                  | [3]                                               |
| Appearance                                                             | Bluish-red powder                                                                                                            | [3]                                               |
| Solubility                                                             | Insoluble in water; Soluble in organic solvents (e.g., acetone, xylene)                                                      | [6]                                               |
| Melting Point                                                          | ~216 °C                                                                                                                      | [3]                                               |
| Heat Resistance                                                        | Up to 280-300 °C                                                                                                             | [2][7]                                            |
| Light Fastness                                                         | Grade 7-8 (Excellent)                                                                                                        | [7]                                               |
| Estimated One-Photon Absorption ( $\lambda_{\text{abs}}$ )             | ~560 nm                                                                                                                      | Estimated based on bluish-red color               |
| Estimated One-Photon Emission ( $\lambda_{\text{em}}$ )                | ~610 nm                                                                                                                      | Estimated based on bluish-red color               |
| Estimated Two-Photon Excitation ( $\lambda_{\text{2P-ex}}$ )           | ~1120 nm                                                                                                                     | Estimated as $\sim 2 \times \lambda_{\text{abs}}$ |
| Estimated Molar Extinction Coefficient ( $\epsilon$ )                  | Not available                                                                                                                | Requires experimental determination               |
| Estimated Fluorescence Quantum Yield ( $\Phi$ )                        | Not available                                                                                                                | Requires experimental determination               |
| Estimated Two-Photon Absorption Cross-Section ( $\sigma_{\text{2P}}$ ) | Not available                                                                                                                | Requires experimental determination               |

## Potential Applications in Two-Photon Microscopy

Given its lipophilic nature, **SOLVENT RED 195** is hypothesized to be a suitable candidate for imaging lipid-rich organelles within cells.

- **Lipid Droplet Imaging:** Lipid droplets are dynamic organelles involved in lipid metabolism and storage. Alterations in their number and size are associated with various metabolic diseases. Two-photon microscopy is a powerful tool for visualizing these structures in live cells and tissues.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Endoplasmic Reticulum (ER) Staining:** The endoplasmic reticulum is a vast network of membranes involved in protein and lipid synthesis. Its structure and function are critical for cellular homeostasis. Several two-photon probes have been developed for imaging the ER. [\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

## Experimental Protocols

The following are detailed, hypothetical protocols for the use of **SOLVENT RED 195** in two-photon microscopy.

### Protocol 1: Preparation of **SOLVENT RED 195** Staining Solution

Objective: To prepare a stock and working solution of **SOLVENT RED 195** for cellular staining.

Materials:

- **SOLVENT RED 195** powder (CAS 164251-88-1)
- Dimethyl sulfoxide (DMSO), spectroscopy grade
- Phosphate-buffered saline (PBS), pH 7.4
- Vortex mixer
- Microcentrifuge

Procedure:

- **Stock Solution Preparation (1 mM):**

- Accurately weigh 4.99 mg of **SOLVENT RED 195** powder.
- Dissolve the powder in 10 mL of DMSO to achieve a 1 mM stock solution.
- Vortex thoroughly until the dye is completely dissolved.
- Centrifuge the solution at 10,000 x g for 5 minutes to pellet any undissolved particulates.
- Carefully transfer the supernatant to a new, light-protected tube.
- Store the stock solution at -20°C, protected from light.
- Working Solution Preparation (1-10 µM):
  - On the day of the experiment, thaw the stock solution at room temperature.
  - Dilute the 1 mM stock solution in pre-warmed (37°C) cell culture medium or PBS to the desired final concentration (e.g., for a 5 µM working solution, add 5 µL of 1 mM stock to 995 µL of medium).
  - Vortex briefly to ensure homogeneity.

## Protocol 2: Staining of Live Cells for Two-Photon Microscopy

Objective: To stain live cultured cells with **SOLVENT RED 195** for subsequent imaging with a two-photon microscope.

Materials:

- Cultured cells grown on glass-bottom dishes or coverslips
- **SOLVENT RED 195** working solution (1-10 µM)
- Pre-warmed (37°C) cell culture medium
- Incubator (37°C, 5% CO<sub>2</sub>)

Procedure:

- Grow cells to the desired confluency on a suitable imaging substrate.
- Remove the existing culture medium.
- Wash the cells once with pre-warmed PBS.
- Add the **SOLVENT RED 195** working solution to the cells, ensuring the entire surface is covered.
- Incubate the cells for 15-30 minutes at 37°C in a 5% CO<sub>2</sub> incubator, protected from light.
- Remove the staining solution.
- Wash the cells twice with pre-warmed culture medium to remove any unbound dye.
- Add fresh, pre-warmed culture medium to the cells.
- Proceed immediately to imaging on the two-photon microscope.

## Protocol 3: Two-Photon Imaging of Stained Cells

Objective: To acquire high-resolution images of **SOLVENT RED 195**-stained cells using a two-photon microscope.

Materials:

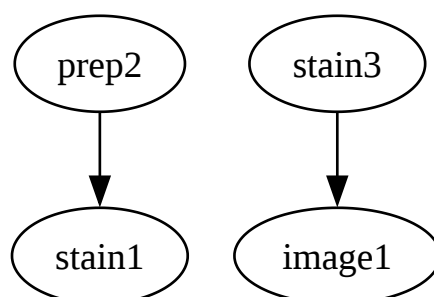
- Two-photon microscope equipped with a tunable femtosecond laser.
- Objective lens suitable for 2PM (e.g., 20x or 60x water immersion objective).
- Image acquisition and analysis software.

Procedure:

- Place the dish or slide with stained cells on the microscope stage.
- Set the excitation wavelength of the laser to the estimated two-photon excitation maximum of **SOLVENT RED 195** (e.g., start with a range around 1100-1140 nm and optimize for the best signal).

- Adjust the laser power to the minimum level necessary to obtain a clear signal, to minimize phototoxicity and photobleaching.
- Select an appropriate emission filter based on the estimated emission maximum of the dye (e.g., a bandpass filter centered around 610 nm).
- Focus on the cells and acquire images using the imaging software.
- For 3D imaging, acquire a Z-stack of images through the desired volume of the cells.

## Visualizations



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```
// Nodes Laser [label="Femtosecond Laser\n(~1120 nm)", fillcolor="#EA4335",  
fontcolor="#FFFFFF"]; Sample [label="Cell Stained with\nSOLVENT RED 195",  
fillcolor="#4285F4", fontcolor="#FFFFFF"]; Objective [label="Objective Lens", shape=ellipse,  
fillcolor="#FBBC05", fontcolor="#202124"]; Dichroic [label="Dichroic Mirror",  
shape=parallelogram, fillcolor="#34A853", fontcolor="#FFFFFF"]; EmissionFilter  
[label="Emission Filter\n(~610 nm)", shape=parallelogram, fillcolor="#34A853",  
fontcolor="#FFFFFF"]; Detector [label="Detector (PMT)", fillcolor="#5F6368",  
fontcolor="#FFFFFF"]; Computer [label="Image", shape=cylinder, fillcolor="#F1F3F4",  
fontcolor="#202124"];  
  
// Edges Laser -> Dichroic [label="Excitation Light"]; Dichroic -> Objective; Objective ->  
Sample; Sample -> Objective [label="Emitted Fluorescence", style=dashed, color="#EA4335"];  
Objective -> Dichroic; Dichroic -> EmissionFilter; EmissionFilter -> Detector; Detector ->  
Computer; } DOT Caption: Simplified logic of the two-photon microscope setup.
```

```
// Nodes ER [label="Endoplasmic Reticulum", fillcolor="#FBBC05", fontcolor="#202124"];
LipidDroplet [label="Lipid Droplet", fillcolor="#34A853", fontcolor="#FFFFFF"]; Cytosol
[label="Cytosol", fillcolor="#F1F3F4", fontcolor="#202124"]; SR195 [label="SOLVENT RED
195", shape=box, style=rounded, fillcolor="#EA4335", fontcolor="#FFFFFF"];

// Edges SR195 -> ER [label="Potential Accumulation\n(Hydrophobic Interaction)"]; SR195 ->
LipidDroplet [label="Potential Accumulation\n(Hydrophobic Interaction)"]; ER -> LipidDroplet
[label="Lipid Synthesis\n& Transfer"]; } DOT Caption: Hypothesized subcellular localization of
SOLVENT RED 195.
```

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## References

- 1. [Macrolex Red B | Solvent Red 195 Dye for PS & PMMA \[ranbarr.com\]](#)
- 2. [China Solvent Red 195 / CAS 164251-88-1 factory and manufacturers | Precise Color \[precisechem.com\]](#)
- 3. [CI Solvent Red 195 Dyes | CAS 164251-88-1 Manufacturers in Mumbai, India \[colorantsgroup.com\]](#)
- 4. [Solvent Red 195 Manufacturer | Ahmedabad | Gujarat | India \[rsdcindustries.com\]](#)
- 5. [CN107501988B - Preparation method of solvent red 195 - Google Patents \[patents.google.com\]](#)
- 6. [sdinternational.com \[sdinternational.com\]](#)
- 7. [jadechem-colours.com \[jadechem-colours.com\]](#)
- 8. [Two-photon AIE bio-probe with large Stokes shift for specific imaging of lipid droplets - Chemical Science \(RSC Publishing\) DOI:10.1039/C7SC01400G \[pubs.rsc.org\]](#)
- 9. [pubs.acs.org \[pubs.acs.org\]](#)
- 10. [Intravital Two-photon Imaging of Dynamic Alteration of Hepatic Lipid Droplets in Fasted and Refed State - PMC \[pmc.ncbi.nlm.nih.gov\]](#)



- 11. Multicolor Two-Photon Microscopy Imaging of Lipid Droplets and Liver Capsule Macrophages In Vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Two-photon probes for the endoplasmic reticulum: its detection in a live tissue by two-photon microscopy - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 14. Two-photon imaging of the endoplasmic reticulum thiol flux in the brains of mice with depression phenotypes - Analyst (RSC Publishing) [pubs.rsc.org]
- 15. tandfonline.com [tandfonline.com]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
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